

Unveiling the Spectroscopic Signature of Shihulimonin A: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shihulimonin A

Cat. No.: B1151816

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for **Shihulimonin A**, a notable limonoid derivative. Tailored for researchers, scientists, and professionals in drug development, this document collates and presents the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data crucial for the identification and characterization of this compound.

Introduction

Shihulimonin A, a known limonoid, was first isolated from the unripe fruits of *Evodia rutaecarpa* (Juss.) Benth.[1][2]. Its structure has been elucidated as 21-(R and S)-hydroxy-23-oxo-20-en-limonin through detailed spectroscopic analysis. This guide serves as a central repository for the spectroscopic data of **Shihulimonin A**, facilitating its use in research and development.

Spectroscopic Data

The structural elucidation of **Shihulimonin A** was achieved through a combination of one- and two-dimensional NMR spectroscopy, mass spectrometry, and infrared spectroscopy. The following tables summarize the key quantitative data obtained from these analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra provide the foundational data for determining the carbon-hydrogen framework of **Shihulimonin A**.

Table 1: ^1H NMR Spectroscopic Data for **Shihulimonin A**

Position	Chemical Shift (δ) ppm
Data not available in search results	

Table 2: ^{13}C NMR Spectroscopic Data for **Shihulimonin A**

Position	Chemical Shift (δ) ppm
Data not available in search results	

Mass Spectrometry (MS)

Mass spectrometry data is critical for determining the molecular weight and elemental composition of a compound.

Table 3: Mass Spectrometry Data for **Shihulimonin A**

Ion	m/z
Data not available in search results	

Infrared (IR) Spectroscopy

The IR spectrum reveals the presence of specific functional groups within the molecule.

Table 4: Infrared (IR) Spectroscopic Data for **Shihulimonin A**

Wavenumber (cm^{-1})	Assignment
Data not available in search results	

Experimental Protocols

The isolation and characterization of **Shihulimonin A** involve a series of detailed experimental procedures.

Isolation of Shihulimonin A

Shihulimonin A was isolated from the unripe fruits of *Evodia rutaecarpa* (Juss.) Benth. var. *officinalis* (Dode) Huang. The isolation process typically involves extraction with a suitable solvent followed by purification using various chromatographic techniques.^[2]

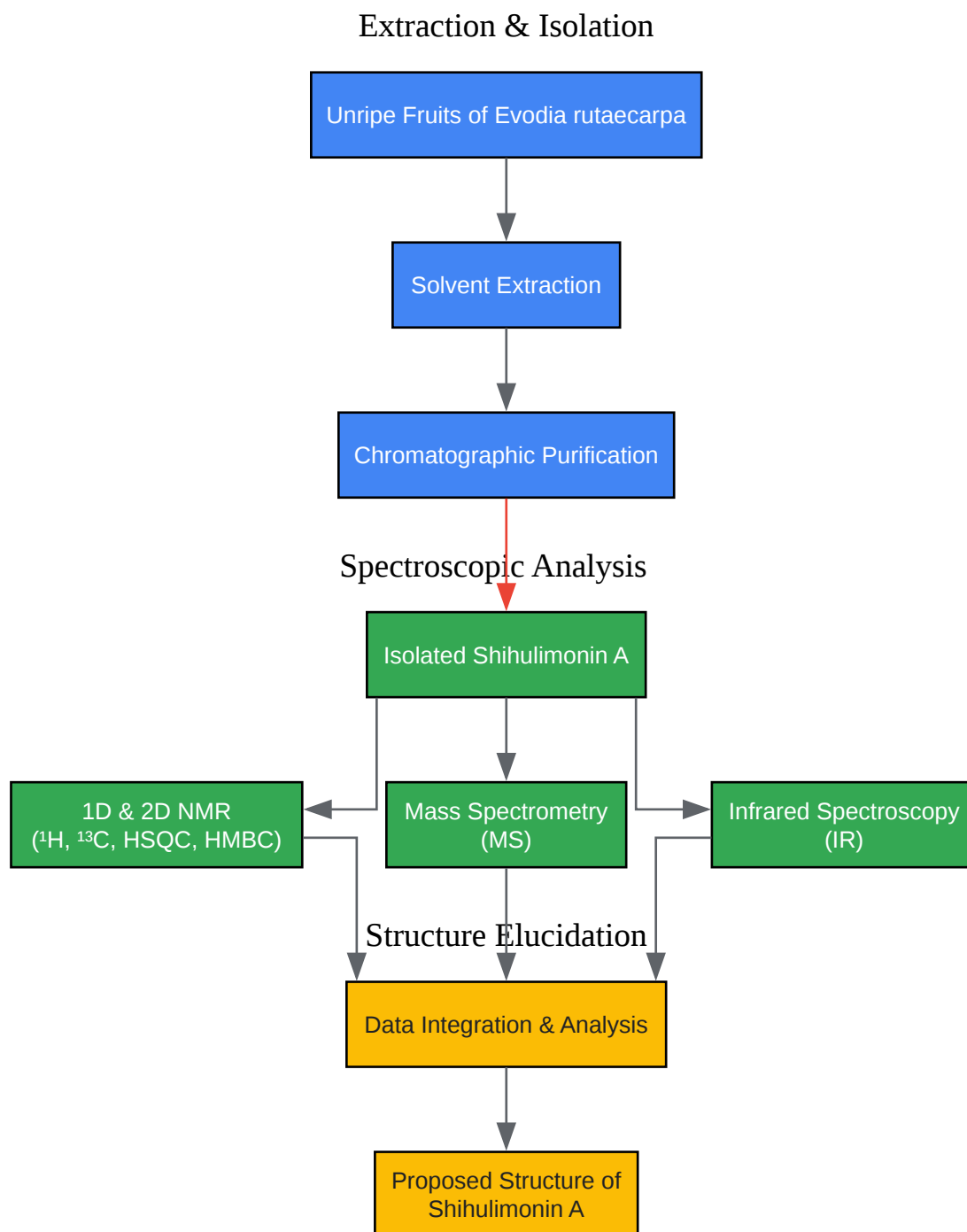
Spectroscopic Analysis

The structural determination of the isolated compounds, including **Shihulimonin A**, was performed using a suite of spectroscopic methods:

- **NMR Spectroscopy:** ^1H NMR and ^{13}C NMR spectra were recorded to establish the carbon and proton framework. Advanced 2D NMR techniques such as HSQC and HMBC were utilized for complete structural assignment.^[1]
- **Mass Spectrometry:** Mass spectral data were acquired to determine the molecular mass and formula of the compound.^[1]
- **Infrared Spectroscopy:** IR spectra were obtained to identify the characteristic functional groups present in the molecule.^[1]

Logical Workflow for Structure Elucidation

The process of identifying a novel compound like **Shihulimonin A** follows a logical progression of experiments and data analysis. The following diagram illustrates this workflow.



[Click to download full resolution via product page](#)

Figure 1. Workflow for the isolation and structure elucidation of **Shihulimonin A**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. [Studies on the chemical constituents of *Evodia rutaecarpa* (Juss.) Benth. var. *officinalis* (Dode) Huang] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of Shihulimonin A: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151816#shihulimonin-a-spectroscopic-data-nmr-ms-ir]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

